

Application Notes and Protocols: SU-154

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Compound of Interest

Compound Name: SU-154

Cat. No.: B1600219

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Introduction

SU-154 is a chemical compound utilized in laboratory settings for research purposes. These application notes provide detailed protocols for the preparation and storage of **SU-154** solutions, ensuring optimal performance and stability for experimental use. Adherence to these guidelines is crucial for obtaining reliable and reproducible results.

Physicochemical Properties and Solubility

A comprehensive understanding of the physical and chemical properties of **SU-154** is essential for its effective use in research. The following table summarizes key data regarding its solubility and other relevant characteristics.

Property	Value	Source
Molecular Formula	Not Available	
Molecular Weight	Not Available	
Appearance	Not Available	
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in methanol, 100% ethanol, DMSO	[1]
Storage Temperature	For best results, store where temperatures do not exceed 86°F (30°C) for extended periods.	

Note: As with many phenolic resins, **SU-154** may darken with age.

Solution Preparation Protocols

The following protocols provide a step-by-step guide for the preparation of **SU-154** solutions. It is imperative to use high-purity solvents and adhere to sterile techniques, especially when preparing solutions for cell-based assays.

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **SU-154** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Protocol:

- Equilibrate the **SU-154** powder and DMSO to room temperature.
- In a sterile microcentrifuge tube, weigh the appropriate amount of **SU-154** powder required to achieve a 10 mM concentration.
- Add the calculated volume of anhydrous, sterile DMSO to the **SU-154** powder.
- Vortex the solution thoroughly until the **SU-154** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

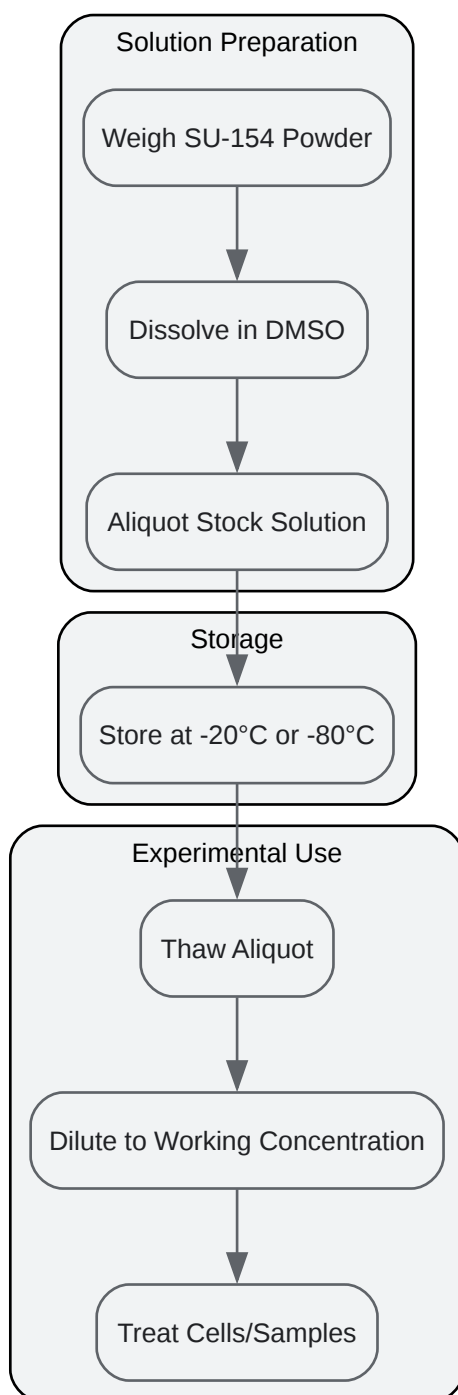
Storage and Stability

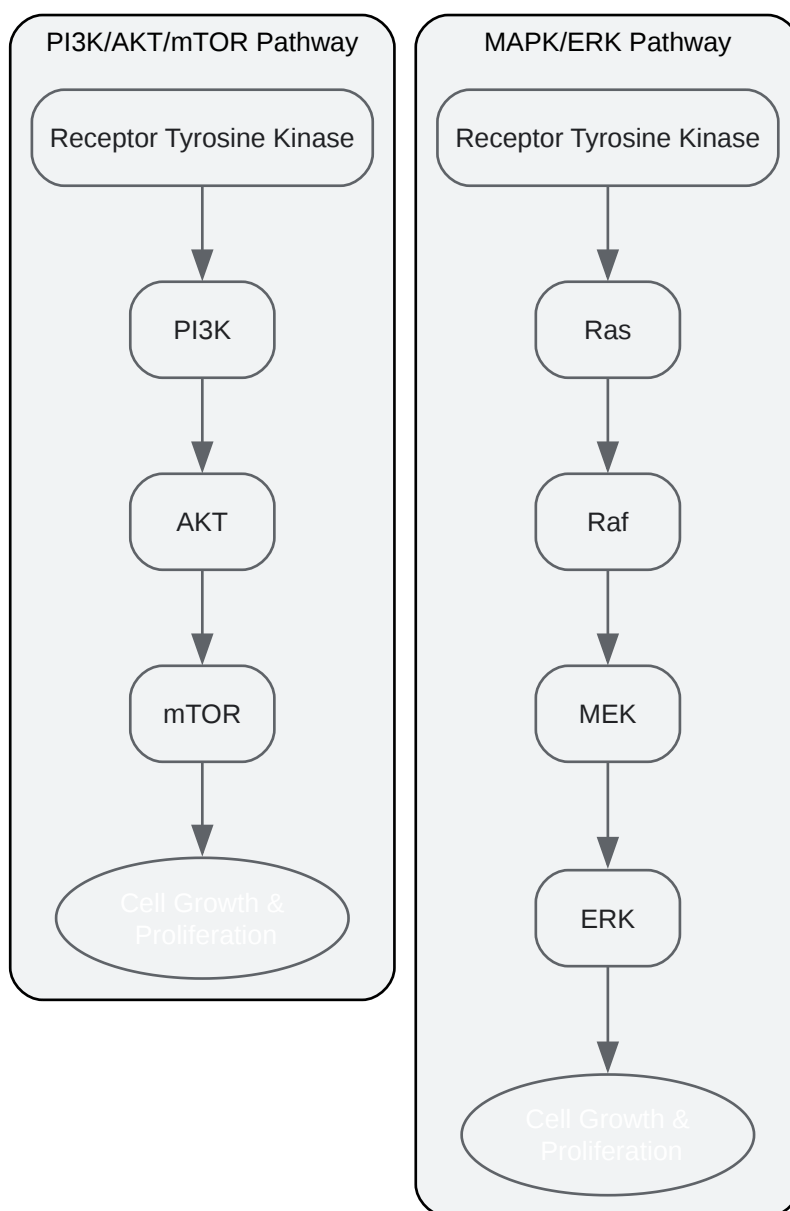
Proper storage of **SU-154** solutions is critical to maintain their chemical integrity and biological activity.

Solution Type	Storage Condition	Shelf Life
SU-154 Powder	Store at room temperature, away from heat and ignition sources.	1095 days ^[1]
SU-154 Stock Solution (in DMSO)	Store at -20°C or -80°C in tightly sealed, light-protected aliquots.	To be determined by the user; minimize freeze-thaw cycles.

Experimental Workflow: Solution Preparation and Use

The following diagram illustrates a typical workflow for the preparation and use of **SU-154** in a research setting.





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References

- 1. labsolu.ca [labsolu.ca]
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